

unexpected side effects of ((2,6-Dichlorophenyl)sulfonyl)glycine in vivo

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Compound of Interest

Compound Name: ((2,6-Dichlorophenyl)sulfonyl)glycine

Cat. No.: B026306

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Technical Support Center: ((2,6-Dichlorophenyl)sulfonyl)glycine

Subject: Inquiry Regarding Unexpected In Vivo Side Effects of ((2,6-Dichlorophenyl)sulfonyl)glycine

Dear Researcher,

Thank you for your inquiry regarding the in vivo side effects of ((2,6-Dichlorophenyl)sulfonyl)glycine. After a comprehensive review of publicly available scientific literature and databases, we must report that there is currently no specific data available on the in vivo side effects, toxicology, or pharmacology of this particular compound.

The information available is limited to its chemical identity and properties as supplied by chemical vendors.

General Compound Information

Below is a summary of the available data for ((2,6-Dichlorophenyl)sulfonyl)glycine.

Property	Value	Source
CAS Number	19818-06-5	[1][2][3]
IUPAC Name	{{[(2,6-dichlorophenyl)sulfonyl]amino} acetic acid	[2][3]
Molecular Weight	284.12 g/mol	[2][3]
Molecular Formula	C8H7Cl2NO4S	[2]
Physical Form	Solid	[2][3]
Purity	95%	[2][3]

Frequently Asked Questions (FAQs)

Q1: Where can I find data on the unexpected in vivo side effects of **((2,6-Dichlorophenyl)sulfonyl)glycine**?

A: Unfortunately, based on extensive searches of public databases, there are no published studies detailing the in vivo effects, expected or unexpected, of **((2,6-Dichlorophenyl)sulfonyl)glycine**. This suggests that the compound may be a novel chemical entity, a research intermediate, or that any toxicological or pharmacological studies are proprietary and not publicly disclosed.

Q2: Are there any known signaling pathways associated with this compound?

A: No specific signaling pathways have been identified for **((2,6-Dichlorophenyl)sulfonyl)glycine** in the available literature. To determine its mechanism of action and potential off-target effects, in vitro and in vivo studies would need to be conducted.

Q3: Is there any information on similar compounds?

A: While there is no direct data on this compound, it is a derivative of glycine. Glycine itself is a neurotransmitter with a dual role in the central nervous system. It is a major inhibitory neurotransmitter when it activates strychnine-sensitive ionotropic glycine receptors (GlyRs)[4]. It also acts as an excitatory co-agonist with glutamate at N-methyl-D-aspartate (NMDA)

receptors[4]. High concentrations of glycine have been shown to cause neurotoxicity in organotypic hippocampal slice cultures through the activation of NMDA receptors[5].

Disclaimer: It is crucial to note that the biological activity of the parent molecule, glycine, may not be predictive of the activity of a complex derivative like **((2,6-Dichlorophenyl)sulfonyl)glycine**. The addition of the (2,6-Dichlorophenyl)sulfonyl group will significantly alter the molecule's chemical properties, including its size, polarity, and stereochemistry, which will in turn dictate its pharmacological and toxicological profile.

Troubleshooting and Experimental Guidance

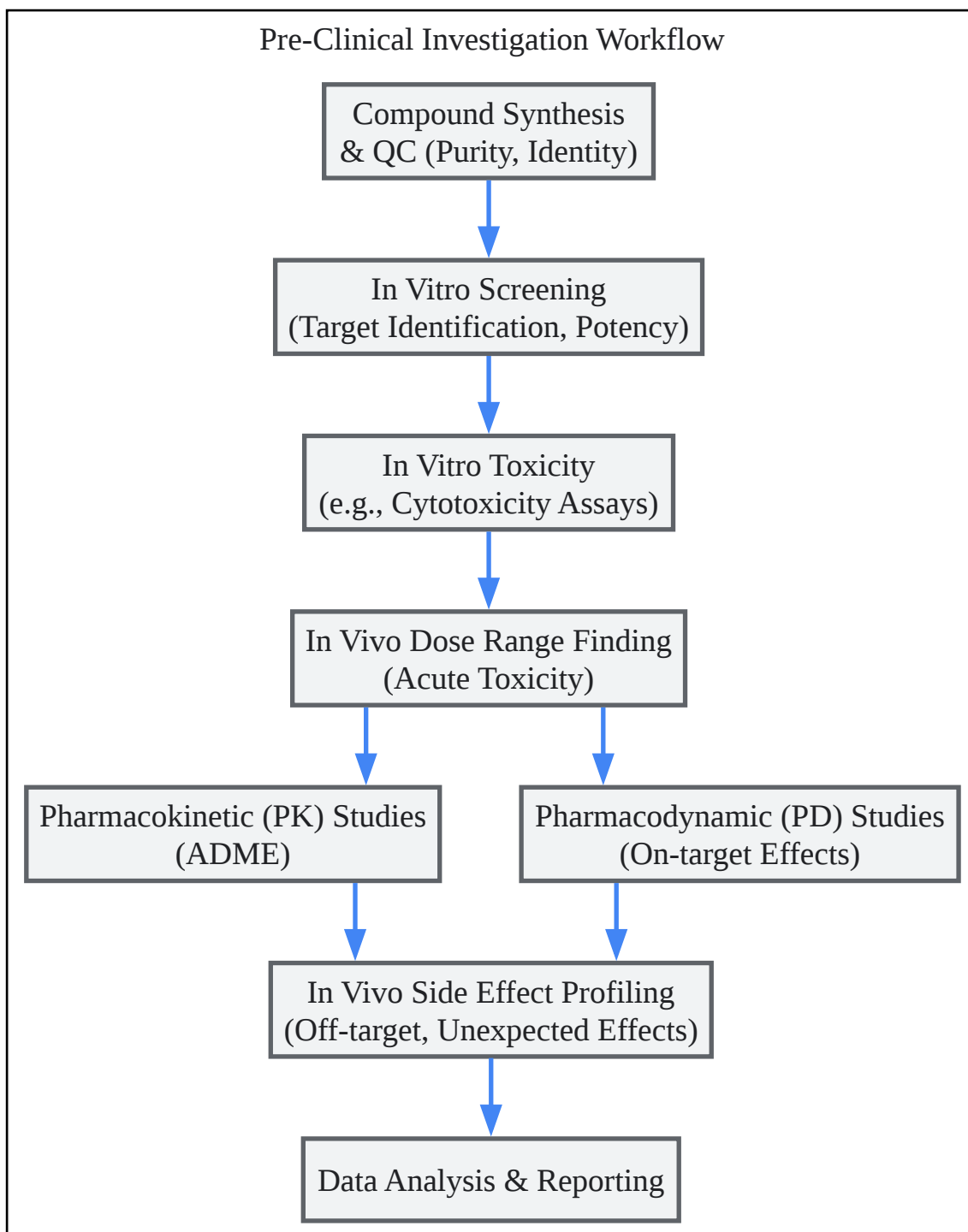
Issue: I am observing unexpected effects in my in vivo experiment with **((2,6-Dichlorophenyl)sulfonyl)glycine**.

Troubleshooting Steps:

- **Confirm Compound Identity and Purity:** Verify the identity and purity of your compound stock using analytical methods such as NMR, LC-MS, or HPLC. Impurities could be responsible for unexpected biological activity.
- **Review Dosing and Formulation:**
 - Ensure the dose is appropriate and based on any preliminary in vitro data or literature on structurally related compounds.
 - Check the stability of the compound in your chosen vehicle.
 - Consider the solubility and potential for precipitation at the injection site.
- **Establish a Baseline:** Ensure you have a robust control group (vehicle only) to distinguish compound-specific effects from experimental artifacts.
- **Monitor for General Toxicity:** Implement a comprehensive monitoring plan for signs of toxicity, including changes in weight, behavior, food/water intake, and any signs of distress.
- **Consider the Parent Molecule's Role:** While not directly predictive, understanding the dual inhibitory/excitatory roles of glycine in the central nervous system may provide a starting point for investigating the mechanism of any observed neurological effects[4].

Logical Workflow for Investigating an Unknown Compound

For a novel compound like **((2,6-Dichlorophenyl)sulfonyl)glycine**, a systematic approach is required to characterize its in vivo effects.



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